

stability and storage conditions for (1-Ethoxycyclopropoxy)trimethylsilane

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Compound of Interest

Compound Name:	(1-Ethoxycyclopropoxy)trimethylsilane
Cat. No.:	B107161
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Technical Support Center: (1-Ethoxycyclopropoxy)trimethylsilane

This technical support guide provides essential information on the stability, storage, and handling of **(1-Ethoxycyclopropoxy)trimethylsilane** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **(1-Ethoxycyclopropoxy)trimethylsilane**?

A1: **(1-Ethoxycyclopropoxy)trimethylsilane** is a flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It can cause skin and serious eye irritation, and may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q2: What are the recommended storage conditions for this compound?

A2: To ensure its stability, the compound should be stored in a cool, dry, and well-ventilated area.[\[5\]](#) It is crucial to keep the container tightly closed and away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#) For long-term storage, some suppliers recommend refrigeration at 2-8°C under an inert atmosphere.[\[6\]](#)[\[7\]](#)

Q3: Is **(1-Ethoxycyclopropoxy)trimethylsilane** stable under normal laboratory conditions?

A3: Yes, the compound is stable under the recommended storage conditions.[1][2] However, it is sensitive to moisture and incompatible with strong oxidizing agents.[1][2]

Q4: What happens if the compound is exposed to water or moist air?

A4: Exposure to moisture can lead to decomposition of the compound. It is crucial to handle the compound under anhydrous conditions to maintain its integrity.

Q5: What are the hazardous decomposition products of **(1-Ethoxycyclopropoxy)trimethylsilane**?

A5: When exposed to fire, **(1-Ethoxycyclopropoxy)trimethylsilane** can decompose to form hazardous products such as carbon oxides and silicon oxides.[1][2][8]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Cloudy or hazy appearance of the liquid	Contamination with water, leading to hydrolysis.	Discard the reagent. It is likely no longer suitable for use. To prevent this in the future, ensure all glassware is oven-dried and the reaction is performed under an inert atmosphere (e.g., nitrogen or argon).
Inconsistent reaction results	Degradation of the reagent due to improper storage.	Verify the storage conditions. If not stored at the recommended 2-8°C under an inert atmosphere, the reagent may have degraded. Use a fresh bottle of the reagent that has been stored properly.
Pressure buildup in the storage bottle	Decomposition due to exposure to heat or contaminants.	Handle with extreme caution. Do not open the bottle if it appears to be under pressure. Cool the bottle in an ice bath before attempting to slowly and carefully vent it in a fume hood. Dispose of the material according to your institution's safety guidelines.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **(1-Ethoxycyclopropoxy)trimethylsilane**.

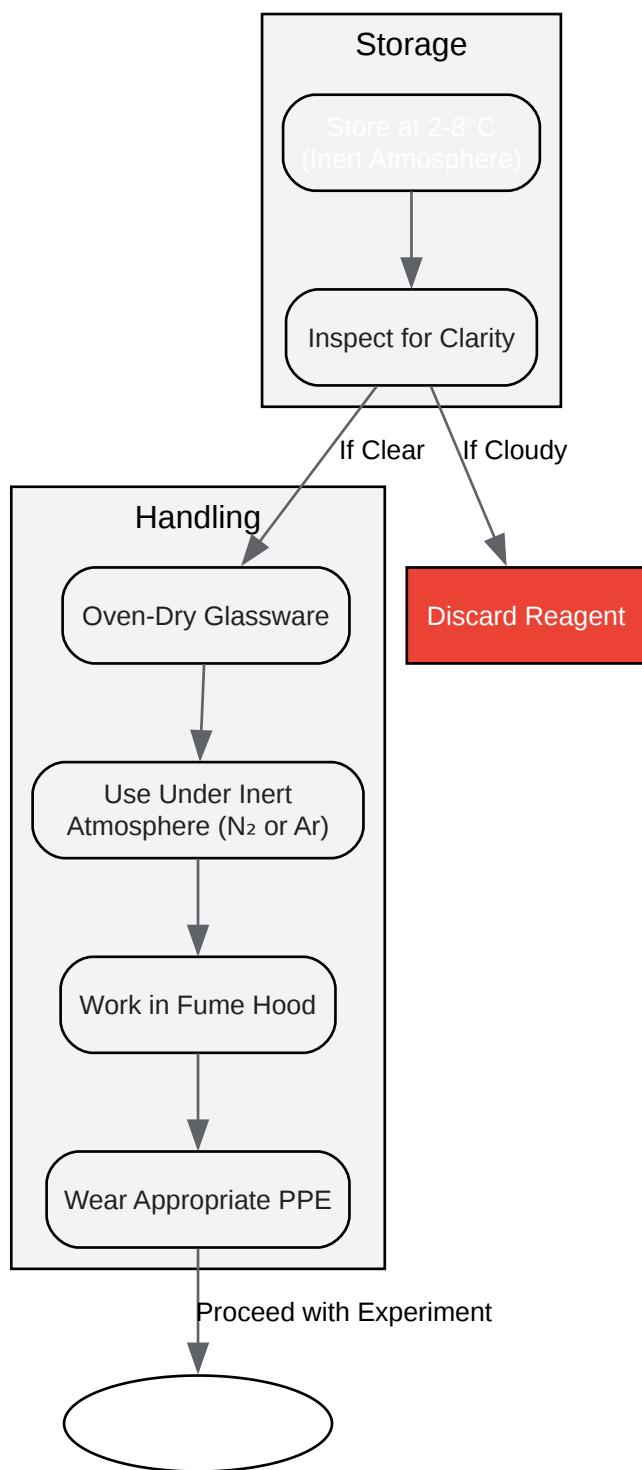
Property	Value
Molecular Formula	C ₈ H ₁₈ O ₂ Si[6][9]
Molecular Weight	174.31 g/mol [6][9]
Boiling Point	50-53 °C at 22 mmHg
Density	0.867 g/mL at 25 °C
Refractive Index	n _{20/D} 1.407
Flash Point	26 °C (78.8 °F) - closed cup[2]

Experimental Protocols

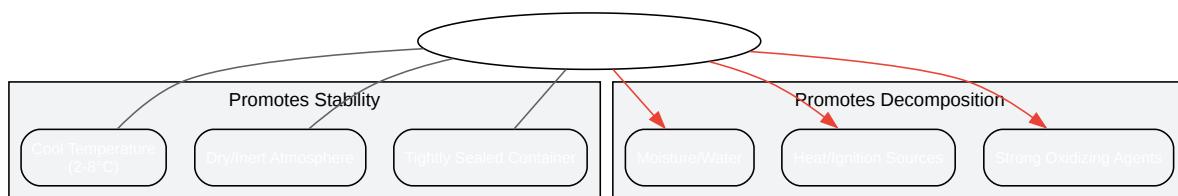
Standard Handling Protocol:

- Before use, ensure all glassware is thoroughly dried in an oven and cooled under a stream of dry nitrogen or argon.
- Handle **(1-Ethoxycyclopropoxy)trimethylsilane** in a well-ventilated fume hood.[1][2][5]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[2]
- Transfer the liquid using a dry syringe or cannula.
- Keep the container tightly closed when not in use.[1][2]
- Store the compound under an inert atmosphere at 2-8°C.[6][7]

Visual Guides

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Caption: Workflow for the proper storage and handling of **(1-Ethoxycyclopropoxy)trimethylsilane**.



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Caption: Key factors influencing the stability of **(1-Ethoxycyclopropoxy)trimethylsilane**.

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